

# Personal protective equipment for handling Gingerglycolipid A

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gingerglycolipid A*

Cat. No.: *B1246062*

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## Essential Safety and Handling Guide for Gingerglycolipid A

Disclaimer: This document provides guidance on the safe handling of **Gingerglycolipid A** based on its chemical class and general laboratory safety principles. A comprehensive, compound-specific Safety Data Sheet (SDS) is not currently available. All laboratory personnel must conduct a thorough, activity-specific risk assessment before commencing any work. This guide is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Immediate Safety and Logistical Information

**Gingerglycolipid A** is a monoacyldigalactosyl glycerol, a type of galactosylglycerol derivative isolated from ginger (*Zingiber officinale*)[1]. It is intended for research use only and is not for human or veterinary use. As specific toxicity data is unavailable, it should be handled with the care afforded to any compound of unknown toxicity.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **Gingerglycolipid A**.

Property	Value	Source
CAS Number	145937-22-0	[2]
Molecular Formula	C <sub>33</sub> H <sub>56</sub> O <sub>14</sub>	[1]
Molecular Weight	676.8 g/mol	[1]
IUPAC Name	[(2S)-2-hydroxy-3- [(2R,3R,4S,5R,6R)-3,4,5- trihydroxy-6- [[[(2S,3R,4S,5R,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxymethyl]oxan-2- yl]oxypropyl] (9Z,12Z,15Z)- octadeca-9,12,15-trienoate	[1]
Appearance	Solid (Assumed, based on chemical class)	
Storage Conditions	Store in a well-closed container, protected from air and light. For long-term storage, refrigeration or freezing is recommended. Stock solutions should be stored in tightly sealed vials at -20°C for up to two weeks.[2]	[2]

## Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure. The following table outlines the minimum PPE requirements for handling **Gingerglycolipid A**.

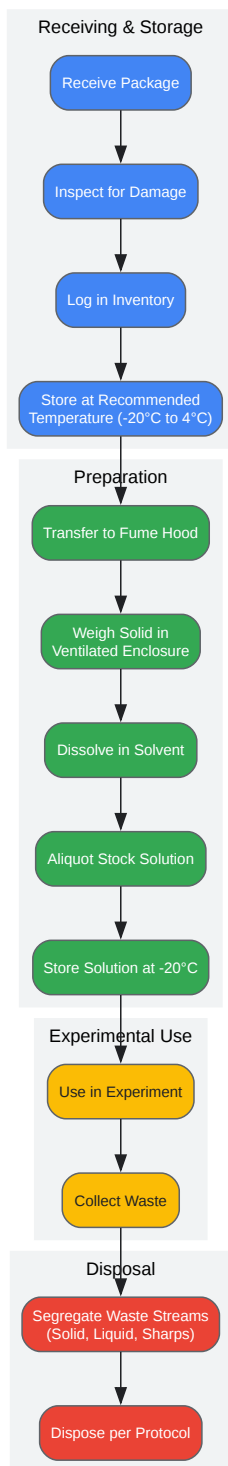
Operation	Minimum PPE Requirement
Receiving & Unpacking	Laboratory coat, safety glasses, nitrile gloves.
Weighing (Solid Form)	Laboratory coat, safety glasses with side shields (or goggles), double nitrile gloves, N95 respirator (or handle within a chemical fume hood or ventilated balance enclosure).
Solution Preparation	Chemical-resistant laboratory coat, chemical splash goggles, double nitrile gloves. All work should be performed in a certified chemical fume hood.
General Handling (Solutions)	Laboratory coat, safety glasses, nitrile gloves.
Waste Disposal	Chemical-resistant laboratory coat, chemical splash goggles, heavy-duty nitrile gloves.

## Operational Plan: Handling Protocol

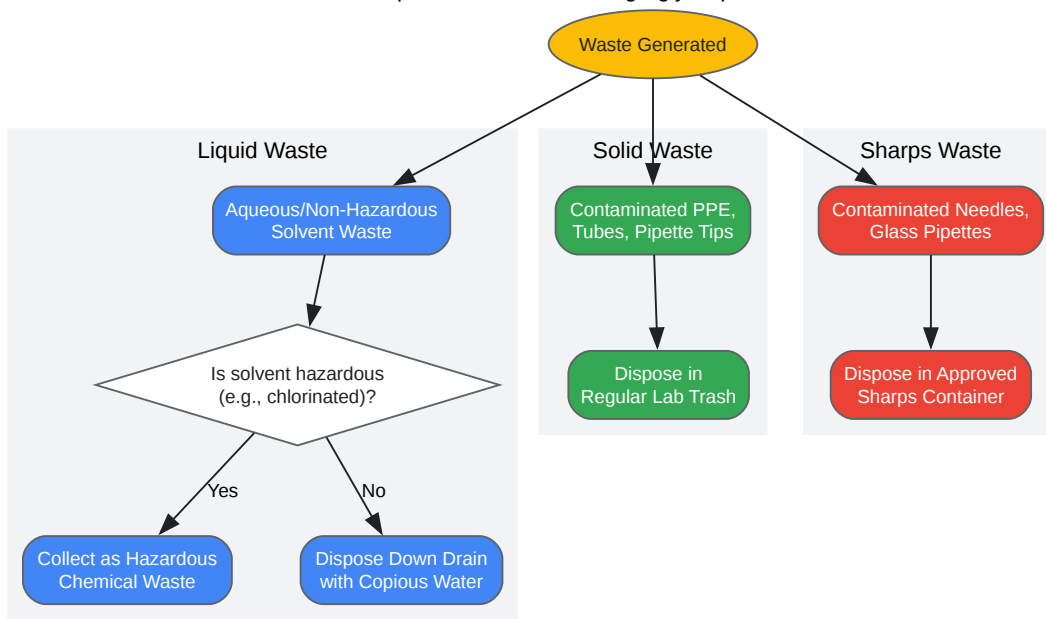
This section provides a step-by-step guide for the safe handling of **Gingerglycolipid A** from receipt to use.

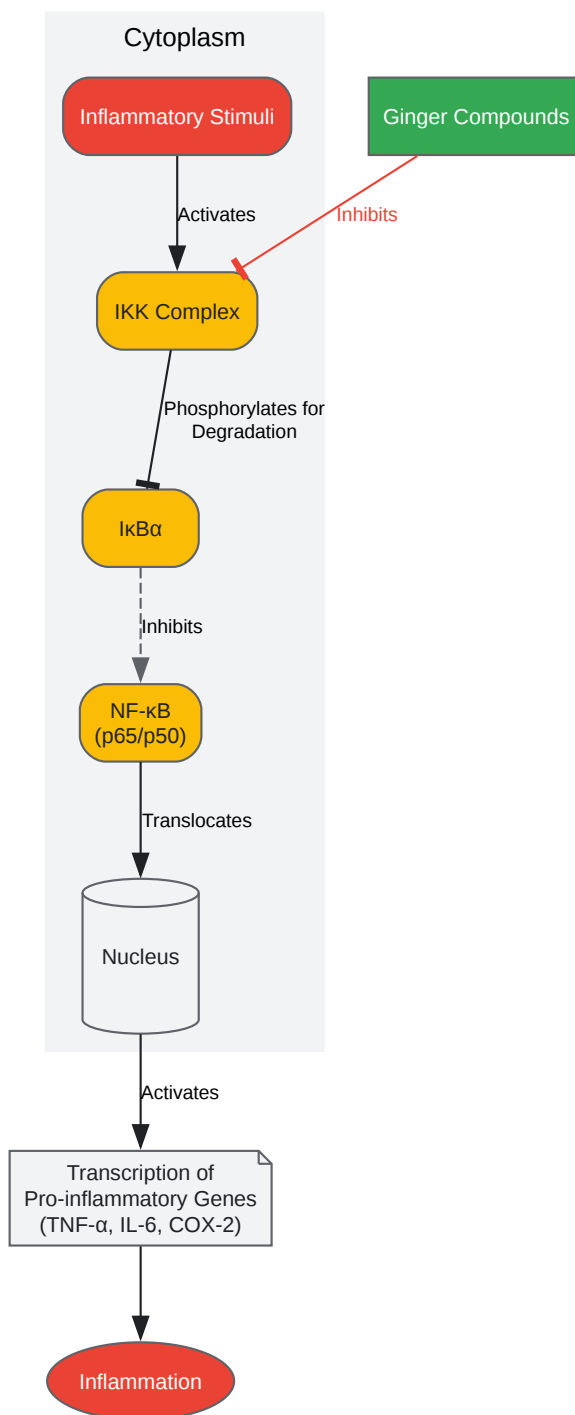
## Workflow for Handling Gingerglycolipid A

## Workflow for Handling Gingerglycolipid A



## Waste Disposal Workflow for Gingerglycolipid A



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## References

- 1. Gingerglycolipid A | C33H56O14 | CID 10349562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 145937-22-0 | Gingerglycolipid A [phytopurify.com]
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